

An In-depth Technical Guide to the Physical Properties of 2-Methoxypropane

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Compound of Interest

Compound Name: 2-Methoxypropane

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Introduction

2-Methoxypropane, also known as methyl isopropyl ether, is a colorless, volatile ether with the chemical formula $C_4H_{10}O$.^{[1][2][3]} Its utility in various scientific fields, including as a solvent in organic synthesis and pharmaceutical research, necessitates a thorough understanding of its physical characteristics.^[1] This guide provides a detailed overview of the core physical properties of **2-methoxypropane**, complete with experimental methodologies for their determination, to support its safe and effective application in a laboratory setting.

Core Physical Properties

The physical properties of **2-methoxypropane** are summarized in the table below. These values are critical for its handling, use in reactions, and purification processes.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₀ O	[1] [2] [3]
Molecular Weight	74.12 g/mol	[2] [3] [4]
Appearance	Clear, colorless liquid	[1] [3]
Odor	Mild, ethereal	[3]
Boiling Point	31-32 °C	[1] [5]
Melting Point	Not available	
Density	0.805 g/mL	[5]
Refractive Index	1.388	[5]
Solubility in Water	88.42 g/L at 10°C	[1]
Dipole Moment	1.25 D	[5]

Experimental Protocols for Determination of Physical Properties

Accurate determination of physical properties is fundamental to chemical research. The following sections detail the standard experimental protocols for measuring the key physical properties of **2-methoxypropane**.

Determination of Boiling Point

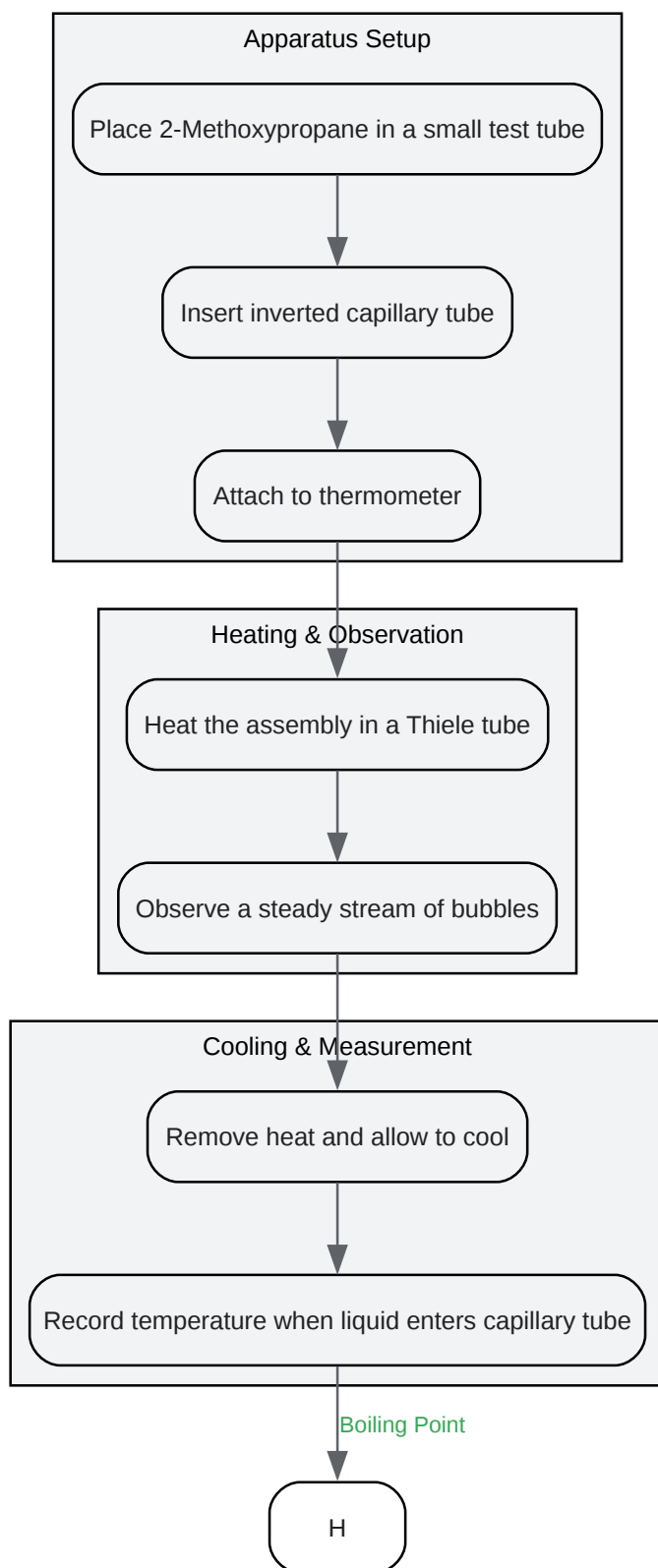
The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile compound like **2-methoxypropane**, a micro-boiling point determination method is often employed to minimize sample usage.

Methodology:

- **Sample Preparation:** A small volume (a few milliliters) of **2-methoxypropane** is placed into a small test tube.[\[6\]](#)

- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.^{[6][7]}
- **Heating:** The test tube assembly is attached to a thermometer and heated in a controlled manner, typically using a Thiele tube or a melting point apparatus with a heating block.^{[8][9]}
- **Observation:** As the sample is heated, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed, and the liquid is allowed to cool.
- **Boiling Point Determination:** The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.^[9] This indicates that the vapor pressure of the liquid is equal to the atmospheric pressure.

Experimental Workflow for Boiling Point Determination



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Caption: Workflow for Boiling Point Determination.

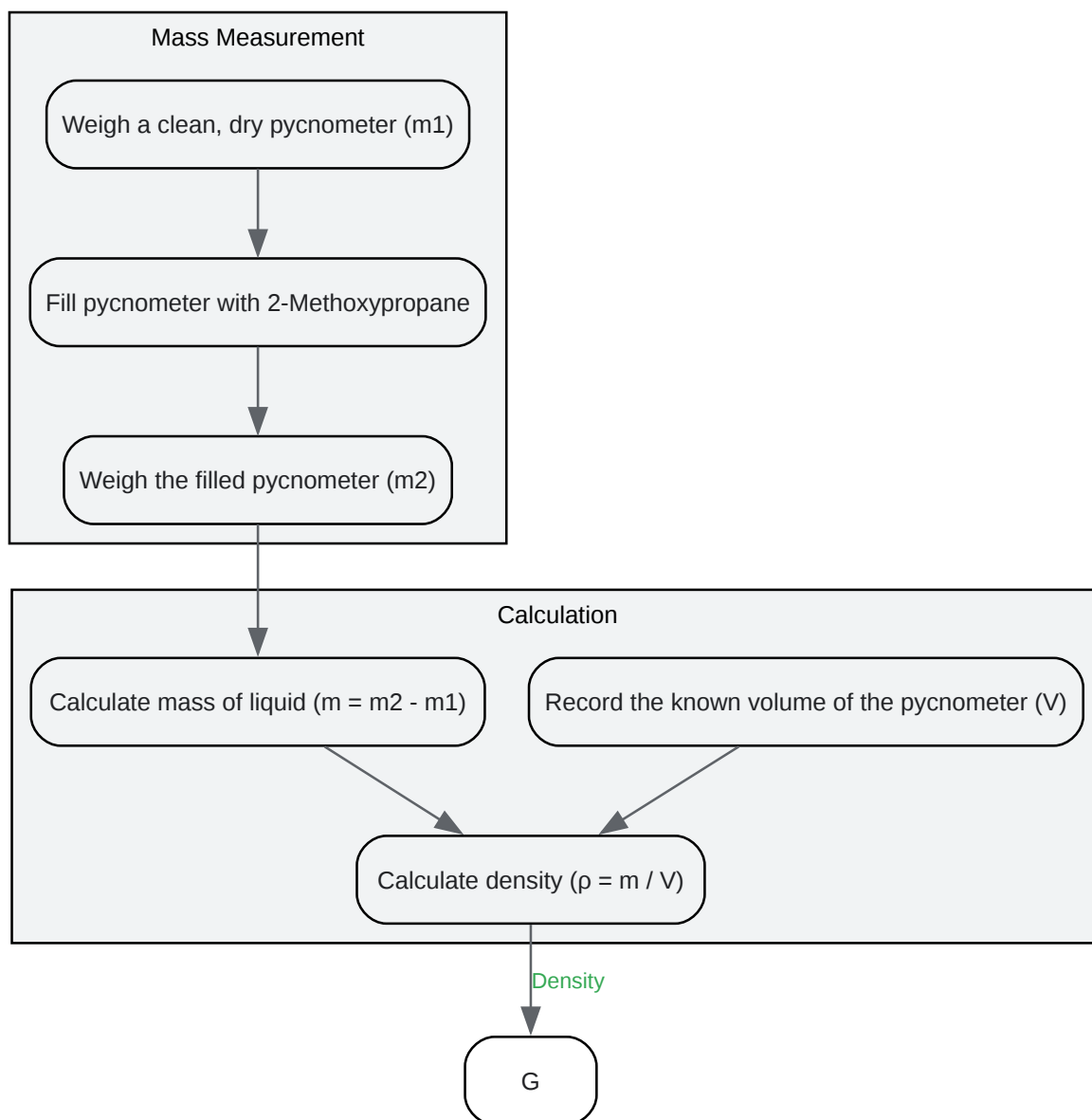
Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is commonly determined using a pycnometer or by the buoyancy method.[\[10\]](#)

Methodology (using a pycnometer):

- Weighing the Empty Pycnometer: A clean, dry pycnometer of a known volume is accurately weighed.[\[10\]](#)
- Filling the Pycnometer: The pycnometer is filled with **2-methoxypropane**, ensuring no air bubbles are trapped. The temperature of the liquid should be recorded.
- Weighing the Filled Pycnometer: The filled pycnometer is weighed.[\[10\]](#)
- Calculation: The mass of the **2-methoxypropane** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.[\[10\]](#)

Experimental Workflow for Density Determination



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Caption: Workflow for Density Determination using a Pycnometer.

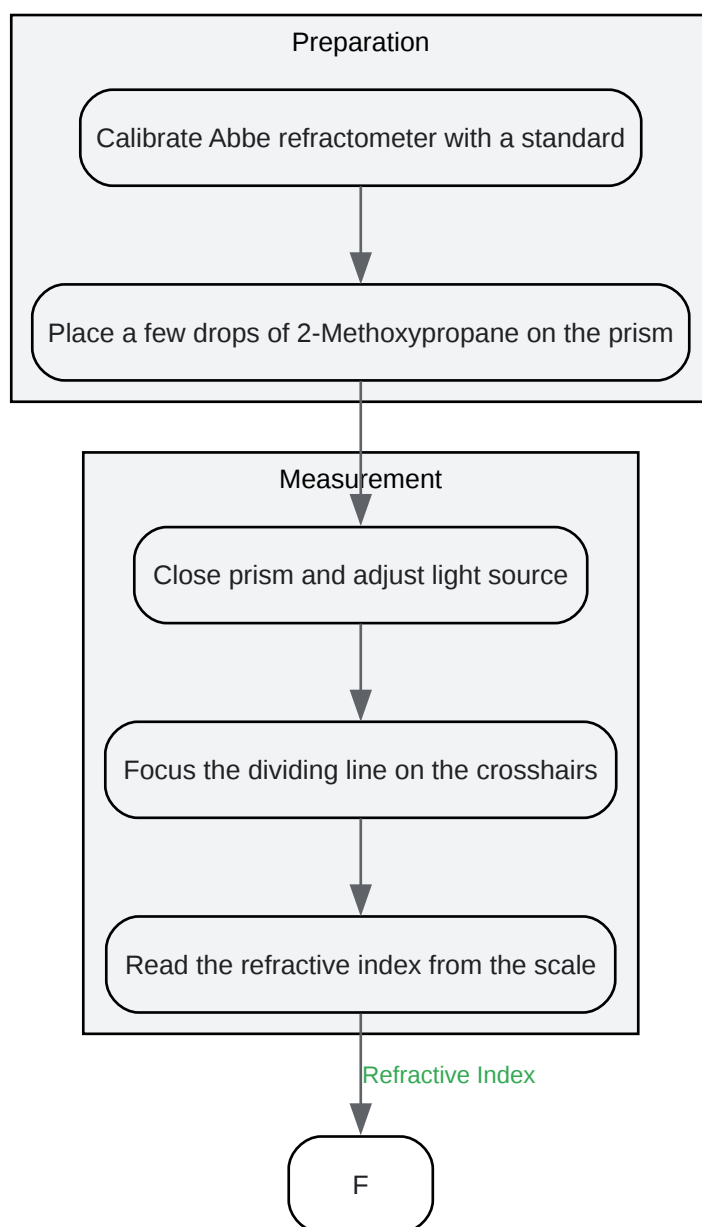
Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and is often used to identify and assess the purity of liquid samples.

Methodology (using an Abbe Refractometer):

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **2-methoxypropane** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature should be recorded as the refractive index is temperature-dependent.

Experimental Workflow for Refractive Index Determination



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Caption: Workflow for Refractive Index Determination.

Safety Considerations

2-Methoxypropane is a highly flammable liquid and vapor.[1] It should be handled in a well-ventilated area, away from ignition sources. Appropriate personal protective equipment, including safety glasses and gloves, should be worn. As with many ethers, there is a potential

for peroxide formation upon storage, especially in the presence of light and air.[11] Therefore, it is recommended to test for the presence of peroxides before heating or distilling.

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